

Personal protective equipment for handling 3-Methyl-2-(4-nitrophenyl)pyridine

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Compound of Interest

Compound Name: 3-Methyl-2-(4-nitrophenyl)pyridine

Cat. No.: B052394

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Essential Safety and Handling Guide for 3-Methyl-2-(4-nitrophenyl)pyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Methyl-2-(4-nitrophenyl)pyridine** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development.

Chemical Profile:

Property	Value
Chemical Name	3-Methyl-2-(4-nitrophenyl)pyridine
CAS Number	113120-13-1[1]
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₂ [1]
Appearance	White to light yellow crystal powder[1]
Storage	Room temperature, sealed well[1]

Immediate Safety Precautions

Due to the lack of a specific Safety Data Sheet (SDS) for **3-Methyl-2-(4-nitrophenyl)pyridine**, the following precautions are based on guidelines for handling pyridine derivatives and

nitroaromatic compounds. These compounds are often toxic and flammable.[2]

- **Engineering Controls:** Always handle this compound in a certified chemical fume hood to minimize inhalation of dust or vapors.[2][3] Ensure proper ventilation in the work area.[2] Eyewash stations and safety showers must be readily accessible.[4]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE at all times. This is your primary defense against chemical exposure.[2]
- **Hygiene:** Do not eat, drink, or smoke in the laboratory.[5] Wash hands thoroughly after handling the chemical, even if gloves were worn.[6]

Operational Handling Plan

A systematic approach is crucial when working with potentially hazardous chemicals.

1. Preparation and Weighing:

- Before handling, ensure all necessary PPE is worn correctly.
- Conduct all weighing and transfers of the solid material within a chemical fume hood to prevent the dispersion of powder.
- Use non-sparking tools to avoid ignition sources.[5][7]

2. Dissolving and Reactions:

- When dissolving the compound, add it slowly to the solvent to avoid splashing.
- If the reaction is exothermic, use an ice bath to control the temperature.
- Keep containers tightly closed when not in use to prevent the release of vapors.[3]

3. Spill Management:

- In case of a spill, evacuate non-essential personnel from the area.
- For small spills, use an absorbent material like sand or vermiculite to contain the powder.[2]

- Carefully sweep up the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.[\[4\]](#)
- Ventilate the area and decontaminate the spill surface.

Personal Protective Equipment (PPE) Summary

The following table outlines the recommended PPE for handling **3-Methyl-2-(4-nitrophenyl)pyridine**.

Body Part	PPE Recommendation	Rationale
Eyes/Face	Chemical splash goggles and a face shield. [3] [8]	Protects against splashes and airborne particles.
Hands	Nitrile or neoprene gloves. [2] [3]	Provides chemical resistance. Latex gloves are not recommended. [3]
Body	A fully buttoned, flame-resistant lab coat. [3] [9]	Protects skin from contamination and potential fire hazards.
Respiratory	Use within a fume hood. A respirator may be required for large quantities or inadequate ventilation. [9]	Prevents inhalation of harmful dust or vapors.
Feet	Closed-toe, chemical-resistant shoes. [9]	Protects feet from spills.

Disposal Plan

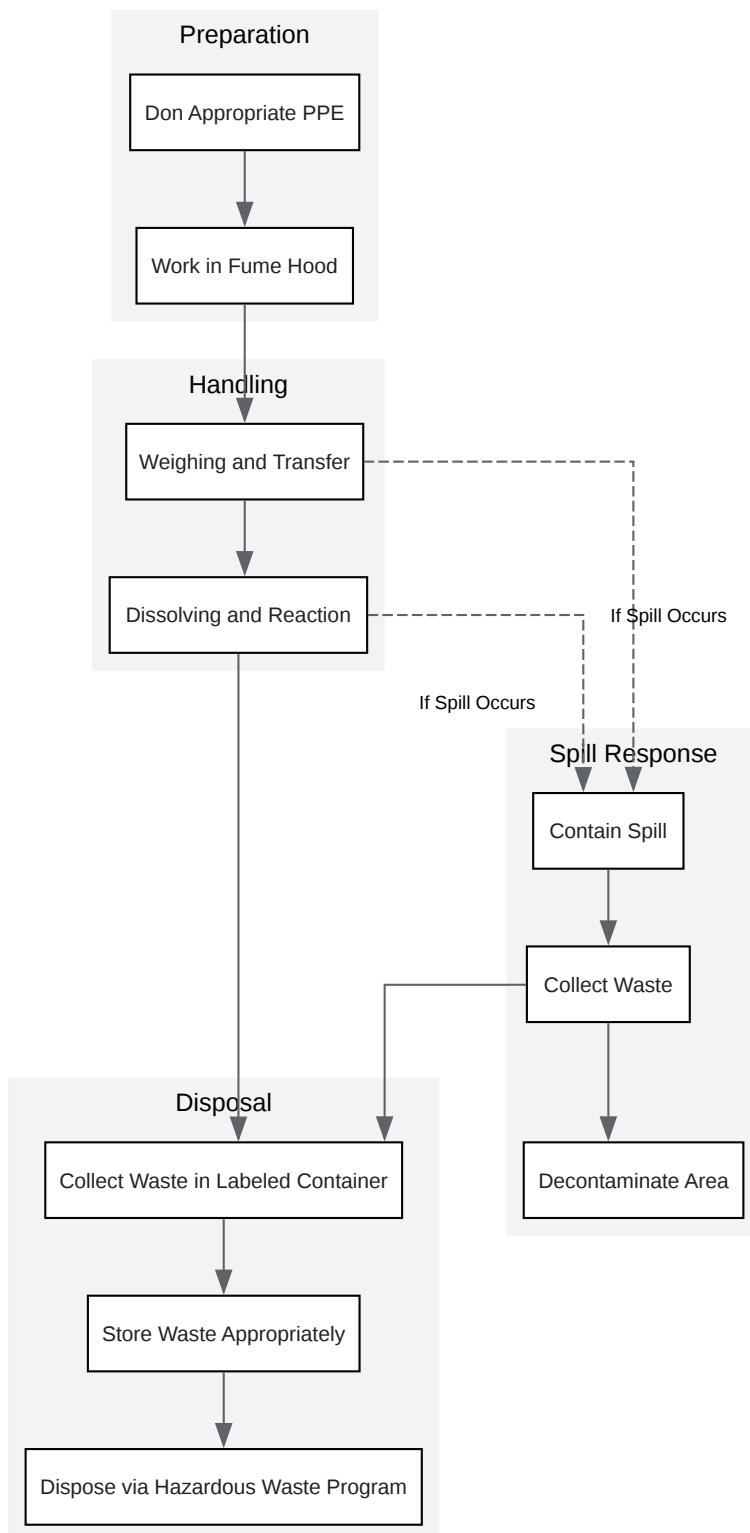
Proper disposal of **3-Methyl-2-(4-nitrophenyl)pyridine** and its waste is critical to prevent environmental contamination and ensure safety.

- Waste Collection: Collect all waste containing this chemical, including contaminated consumables (e.g., gloves, absorbent materials), in a dedicated, sealed, and clearly labeled hazardous waste container.[\[6\]](#)

- **Waste Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.[\[6\]](#)[\[10\]](#)
- **Waste Disposal:** Dispose of the hazardous waste through your institution's designated hazardous waste management program, following all local, state, and federal regulations.

Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of 3-Methyl-2-(4-nitrophenyl)pyridine

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Caption: Safe handling and disposal workflow.

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